

Application Note: 1,2-Dimethylpropylamine in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: 1,2-Dimethylpropylamine

CAS No.: 598-74-3

Cat. No.: B1361077

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Executive Summary

1,2-Dimethylpropylamine (Siamylamine) is a hindered, chiral aliphatic amine that plays a pivotal role in the optical resolution of acidic pharmaceutical intermediates.^[2] Its steric bulk, combined with a specific chiral center at the C2 position, makes it an exceptional resolving agent for carboxylic acids where common agents (e.g., phenylethylamine) fail to yield high enantiomeric excess (ee).

The primary industrial application of **1,2-Dimethylpropylamine** is in the synthesis of ACE inhibitors, specifically as a resolving agent for the Indoline-2-carboxylic acid core of Perindopril.^{[1][2]} Furthermore, it serves as a structural motif in the synthesis of novel sulfonamide antibiotics and peptide mimetics.^[2]

Core Application: Chiral Resolution of Indoline-2-Carboxylic Acid

The synthesis of Perindopril and similar ACE inhibitors requires the optically pure (S)-Indoline-2-carboxylic acid.^{[1][2]} The racemic intermediate is efficiently resolved using (S)-**1,2-**

Dimethylpropylamine.[1]

Mechanism of Action

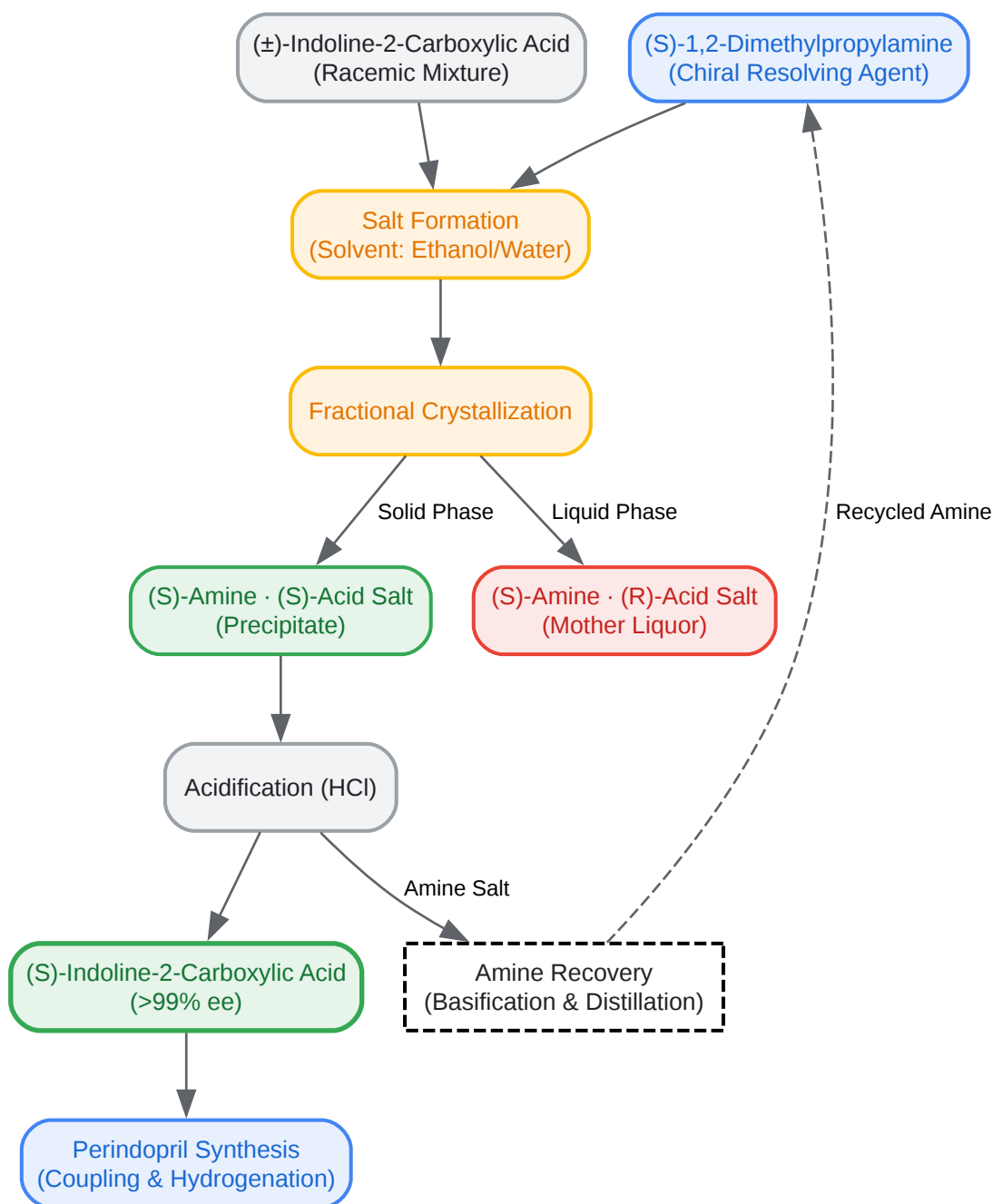
The resolution relies on the formation of diastereomeric salts.[2] The (S)-amine reacts with the ($\pm$)-acid to form two diastereomers:

- (S)-Amine · (S)-Acid (Less Soluble - Target)[1]
- (S)-Amine · (R)-Acid (More Soluble - Filtrate)[1]

The steric hindrance of the isopropyl group adjacent to the amine functionality in **1,2-dimethylpropylamine** creates a rigid "chiral pocket," enhancing the lattice energy differences between the diastereomeric pairs, leading to sharper separation compared to linear amines.

Resolution Workflow Diagram

The following diagram illustrates the resolution pathway within the broader context of Perindopril synthesis.



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Caption: Workflow for the optical resolution of Indoline-2-carboxylic acid using (S)-1,2-Dimethylpropylamine, enabling the synthesis of Perindopril.

Experimental Protocols

Protocol A: Synthesis of 1,2-Dimethylpropylamine (Reductive Amination)

Before use as a resolving agent, the amine itself is often synthesized via reductive amination of methyl isopropyl ketone (MIPK).

Reagents:

- Methyl Isopropyl Ketone (3-methyl-2-butanone)[1]
- Ammonia (gas or methanolic solution)
- Hydrogen gas (H₂)
- Catalyst: Raney Nickel or Ru/C[2]

Step-by-Step Methodology:

- Charge: Load an autoclave with Methyl Isopropyl Ketone (1.0 eq) and methanol (5 vol).
- Amination: Introduce Ammonia (3.0 - 5.0 eq) while maintaining temperature at 0-5°C to prevent off-gassing.
- Catalyst Addition: Add Raney Nickel (5 wt% loading) under inert nitrogen atmosphere.
- Hydrogenation: Pressurize with H₂ to 30-50 bar. Heat to 80-100°C.[1]
- Reaction: Stir at 800 rpm for 6-12 hours. Monitor consumption of ketone via GC.
- Work-up: Cool to room temperature. Vent H₂. Filter catalyst (Caution: Pyrophoric).
- Purification: Fractionally distill the filtrate.
 - Boiling Point: Collect fraction at 84-87°C.
 - Yield: Typically 85-90%.[1][2]

Protocol B: Chiral Resolution of Indoline-2-Carboxylic Acid

Objective: Isolation of (S)-Indoline-2-carboxylic acid.

Reagents:

- (±)-Indoline-2-carboxylic acid (Racemic)[1]
- (S)-**1,2-Dimethylpropylamine** (Resolving Agent)[1][3][4]
- Solvent: Ethanol (95%) or Isopropanol/Water mixture

Step-by-Step Methodology:

- Dissolution: Suspend 100 g of (±)-Indoline-2-carboxylic acid in 500 mL of Ethanol (95%) at 60°C.
- Addition: Add 0.55 molar equivalents of (S)-**1,2-Dimethylpropylamine** dropwise over 30 minutes.
 - Note: Using 0.5-0.6 eq (half-equivalent method) maximizes the yield of the less soluble diastereomer.[1]
- Crystallization: Stir the solution at 60°C for 1 hour, then cool slowly (10°C/hour) to 0-5°C.
- Filtration: Filter the white crystalline precipitate. This is the (S)-Amine · (S)-Acid salt.[1][3]
 - Filtrate: Contains the (R)-enriched fraction (discard or racemize for recycling).[1]
- Recrystallization (Optional): If chiral purity is <98% ee, recrystallize the salt from hot ethanol.
- Liberation: Suspend the salt in water (300 mL) and add HCl (1M) until pH 2.0 is reached.
- Extraction: Extract the free acid into Ethyl Acetate (3 x 200 mL).
- Drying: Dry organic layer over MgSO₄ and concentrate in vacuo.

- Target: (S)-Indoline-2-carboxylic acid.[1]
- Purity: >99% ee (determined by Chiral HPLC).[4]

Physicochemical Data & Specifications

Property	Value	Notes
IUPAC Name	3-methylbutan-2-amine	Also: sec-Isoamylamine
CAS Number	598-74-3	Racemic
CAS (S-isomer)	22526-46-1	Resolving Agent
Boiling Point	84 - 87 °C	Volatile liquid
Density	0.75 g/mL	Less dense than water
Flash Point	< 21 °C	Highly Flammable
Solubility	Miscible in water, EtOH	Versatile solvent compatibility
pKa	~10.6	Strong base

Strategic Advantages in Synthesis

- High Resolving Efficiency: The bulky isopropyl group adjacent to the amine provides superior chiral discrimination compared to linear amines like 2-aminobutane.[2]
- Recyclability: The amine can be recovered quantitatively after the acidification step by basifying the aqueous phase and distilling, reducing process costs.[2]
- Volatility: Its relatively low boiling point (84-87°C) allows for easy removal from reaction mixtures if used in excess, unlike heavier resolving agents (e.g., alkaloids).

References

- Perindopril Synthesis & Intermediates: Pharmika India Product Catalog. "Perindopril Intermediates: **1,2-Dimethylpropylamine**." [1][5][6][7][8]

- Chiral Resolution Methodologies: Stereochemistry - Stereoelectronics. "Methods of Resolution: Diastereomeric Salt Formation."
- Amine Synthesis (Biocatalytic & Chemical): Ducrot, L. et al. "Biocatalytic Reductive Amination to Access Short Chiral Alkyl Amines." *Frontiers in Catalysis*, 2021.
- Physical Properties: PubChem Database. "Compound Summary: **1,2-Dimethylpropylamine**."

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Sources

- 1. pharmika.co.in [pharmika.co.in]
- 2. EP0932596B1 - Process for producing dimethylpropylamine - Google Patents [patents.google.com]
- 3. FDA全球物质登记数据库-1 [drugfuture.com]
- 4. ω -Amino Acid: Pyruvate Transaminase from *Alcaligenes denitrificans* Y2k-2: a New Catalyst for Kinetic Resolution of β -Amino Acids and Amines - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. CAS 598-74-3: 1,2-Dimethylpropylamine | CymitQuimica [cymitquimica.com]
- 7. scribd.com [scribd.com]
- 8. Enantiomer Separation of Chiral Amines and Amino Acid Esters on Polysaccharide Phenylcarbamates Derived Chiral Stationary Phases [yakhak.org]
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